

# Solubility Profile of Dimethyl 1,4-Cyclohexanedicarboxylate: A Technical Guide

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## Compound of Interest

Compound Name: *Dimethyl 1,4-cyclohexanedicarboxylate*

Cat. No.: *B047422*

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## Abstract

This technical guide provides a comprehensive overview of the solubility of **Dimethyl 1,4-cyclohexanedicarboxylate** (DMCD), a key intermediate in the synthesis of various polymers and pharmaceuticals. While precise quantitative solubility data in common organic solvents remains elusive in publicly accessible literature, this document consolidates available qualitative information, outlines established experimental protocols for its determination, and provides a framework for researchers to conduct their own solubility assessments. This guide is intended to be a valuable resource for scientists and professionals working with DMCD in research and development settings.

## Introduction

**Dimethyl 1,4-cyclohexanedicarboxylate** (DMCD) is a cycloaliphatic diester with the chemical formula  $C_{10}H_{16}O_4$ . It exists as a mixture of cis and trans isomers and is utilized as a monomer in the production of polyester resins, polyamides, and plasticizers.<sup>[1]</sup> Its physical and chemical properties, particularly its solubility in various solvents, are critical for its application in chemical synthesis, formulation development, and purification processes. Understanding the solubility of DMCD is paramount for designing efficient reaction conditions, developing purification strategies, and formulating products with desired characteristics.

# Physicochemical Properties of Dimethyl 1,4-cyclohexanedicarboxylate

A summary of the key physicochemical properties of **Dimethyl 1,4-cyclohexanedicarboxylate** is presented in Table 1.

Table 1: Physicochemical Properties of **Dimethyl 1,4-cyclohexanedicarboxylate**

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>4</sub>	[1][2]
Molecular Weight	200.23 g/mol	[2]
Appearance	Clear, colorless liquid after melting; Partially crystalline solid	[1][2]
Melting Point	14 °C (cis-isomer), 71 °C (trans-isomer)	[2]
Boiling Point	265 °C (mixed isomer)	[2]
Density	1.111 g/mL at 25 °C	
Vapor Pressure	1 mmHg (85 °C)	
Water Solubility	12,000 mg/L at 25 °C (sparingly soluble)	[2]

## Solubility in Common Solvents

Despite extensive literature searches, specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **Dimethyl 1,4-cyclohexanedicarboxylate** in common organic solvents at various temperatures is not readily available in published scientific literature or chemical databases.

However, qualitative descriptions of its solubility are available and summarized in Table 2. One reputable source, Hawley's Condensed Chemical Dictionary, makes the broad assertion that it is "soluble in all proportions in most organic solvents".[2] While this suggests high solubility, it

should be treated with caution as it lacks specific quantitative validation and may not apply universally to all organic solvents under all conditions.

Table 2: Qualitative Solubility of **Dimethyl 1,4-cyclohexanedicarboxylate** in Common Solvents

Solvent	Qualitative Solubility	Reference
Water	Sparingly soluble / Practically insoluble	<a href="#">[1]</a> <a href="#">[3]</a>
Ethanol	Soluble	<a href="#">[1]</a>
Acetone	Soluble	<a href="#">[1]</a>
Methanol	Soluble	<a href="#">[4]</a>
Diethyl Ether	Soluble	<a href="#">[2]</a>
Most Organic Solvents	Reported to be "soluble in all proportions"	<a href="#">[2]</a>

Given the lack of quantitative data, it is highly recommended that researchers experimentally determine the solubility of **Dimethyl 1,4-cyclohexanedicarboxylate** in their specific solvent systems of interest.

## Experimental Protocols for Solubility Determination

The following sections describe established methodologies that can be employed to quantitatively determine the solubility of **Dimethyl 1,4-cyclohexanedicarboxylate**.

### Equilibrium Solubility Determination via the Shake-Flask Method

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound in a given solvent.

Methodology:

- **Preparation of Saturated Solution:** An excess amount of **Dimethyl 1,4-cyclohexanedicarboxylate** is added to a known volume of the selected solvent in a sealed container (e.g., a screw-capped vial or flask).
- **Equilibration:** The container is agitated at a constant temperature for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute. A thermostatically controlled shaker or incubator is used for this purpose.
- **Phase Separation:** After equilibration, the suspension is allowed to stand undisturbed at the same constant temperature to allow the undissolved solid to settle. The supernatant is then carefully separated from the solid phase by filtration (using a filter compatible with the solvent) or centrifugation.
- **Quantification:** The concentration of **Dimethyl 1,4-cyclohexanedicarboxylate** in the clear, saturated supernatant is determined using a suitable analytical method.
- **Data Analysis:** The solubility is expressed as the concentration of the solute in the saturated solution (e.g., in g/100 mL, mg/mL, or mol/L) at the specified temperature.

## Analytical Methods for Quantification

Several analytical techniques can be used to determine the concentration of **Dimethyl 1,4-cyclohexanedicarboxylate** in the saturated solvent.

Protocol:

- A precisely measured volume of the saturated supernatant is transferred to a pre-weighed, solvent-resistant container.
- The solvent is carefully evaporated under a gentle stream of inert gas or in a vacuum oven at a temperature below the boiling point of the solute to avoid any loss of the compound.
- The container with the dried residue is cooled to room temperature in a desiccator and then weighed.
- The mass of the dissolved **Dimethyl 1,4-cyclohexanedicarboxylate** is calculated by subtracting the initial weight of the empty container.

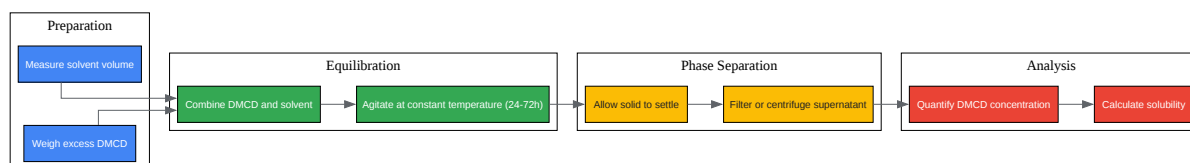
- The solubility is then calculated based on the mass of the solute and the initial volume of the supernatant.

Protocol:

- Calibration: A series of standard solutions of **Dimethyl 1,4-cyclohexanedicarboxylate** of known concentrations are prepared in the solvent of interest.
- Sample Preparation: The saturated supernatant is diluted with the pure solvent to a concentration that falls within the linear range of the calibration curve.
- GC Analysis: The diluted sample and the standard solutions are injected into a gas chromatograph equipped with a suitable column (e.g., a non-polar or medium-polarity capillary column) and a detector (e.g., a flame ionization detector - FID).
- Quantification: The concentration of **Dimethyl 1,4-cyclohexanedicarboxylate** in the sample is determined by comparing its peak area to the calibration curve generated from the standard solutions.

## Experimental Workflow Diagram

The following diagram illustrates a generalized workflow for the experimental determination of the solubility of **Dimethyl 1,4-cyclohexanedicarboxylate**.



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